

Technical Guide: 1-Ethylpiperidine-4-carboxylic Acid (CAS 90204-94-7)

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Compound of Interest

Compound Name: **1-Ethylpiperidine-4-carboxylic acid**

Cat. No.: **B145860**

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Introduction

1-Ethylpiperidine-4-carboxylic acid, with the CAS number 90204-94-7, is a substituted piperidine derivative that serves as a crucial intermediate in the synthesis of various pharmaceutical compounds.^[1] Its structural motif is of significant interest in medicinal chemistry, particularly in the development of targeted therapies. This technical guide provides a comprehensive overview of the available physicochemical data, proposed synthesis, potential applications, and safety considerations for this compound.

Physicochemical Properties

A summary of the key physicochemical properties of **1-Ethylpiperidine-4-carboxylic acid** is presented in the table below. It is important to note that some of these values are predicted and should be confirmed by experimental data.

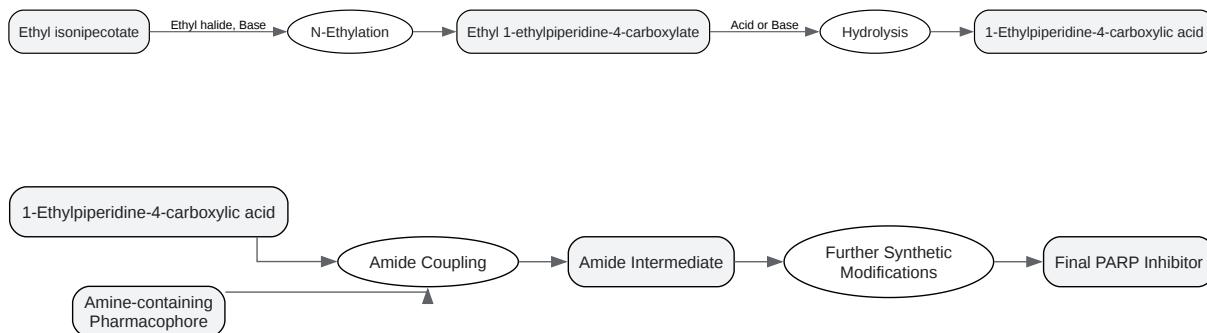
Property	Value	Source
CAS Number	90204-94-7	[1] [2]
Molecular Formula	C ₈ H ₁₅ NO ₂	[1] [2]
Molecular Weight	157.21 g/mol	[1] [2]
Boiling Point	262.665 °C at 760 mmHg (Predicted)	
Density	1.067 g/cm ³ (Predicted)	
Melting Point	Not available	
pKa	4.04 ± 0.20 (Predicted)	
Alternate Names	1-Ethylisonipecotic Acid, 1-Ethyl-4-piperidinecarboxylic Acid	[2]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **1-Ethylpiperidine-4-carboxylic acid** is not readily available in the public domain, a plausible synthetic route can be proposed based on standard organic chemistry transformations and literature precedents for the synthesis of similar N-alkylated piperidine derivatives. A common approach involves the N-alkylation of a piperidine-4-carboxylic acid ester, followed by hydrolysis of the ester to yield the final carboxylic acid.

Proposed Synthetic Pathway

The synthesis can be envisioned as a two-step process starting from ethyl isonipecotate (ethyl piperidine-4-carboxylate).

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References

- 1. 1-ETHYLPIPERIDINE-4-CARBOXYLIC ACID | 90204-94-7 [m.chemicalbook.com]
- 2. scbt.com [scbt.com]
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